

An In-depth Technical Guide to p-Tolylacetic Acid and its Synonyms

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Compound of Interest

Compound Name: *p*-Tolylacetic acid

Cat. No.: B051852

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **p-Tolylacetic acid**, a compound of significant interest in various scientific and industrial fields. This document details its chemical synonyms, physicochemical properties, synthesis protocols, and its role as a modulator of biological pathways.

Chemical Identity and Synonyms

p-Tolylacetic acid, a substituted aromatic carboxylic acid, is known by a variety of synonyms in chemical literature and commercial databases. A thorough understanding of these alternative names is crucial for comprehensive literature searches and accurate identification of the compound.

Identifier Type	Identifier	Source
Systematic Name	4-Methylphenylacetic acid	IUPAC
2-(p-Tolyl)acetic acid		
2-(4-methylphenyl)acetic acid[1]		
Benzeneacetic acid, 4-methyl-[1]		
Trivial Name	p-Tolylacetic acid	
4-Tolylacetic acid		
p-Methylphenylacetic acid[1]		
CAS Registry Number	622-47-9	Chemical Abstracts Service
Molecular Formula	C ₉ H ₁₀ O ₂	
Molecular Weight	150.17 g/mol [1]	
InChI Key	GXXXUZIRGXYDFP-UHFFFAOYSA-N	
Canonical SMILES	CC1=CC=C(C=C1)CC(=O)O[1]	

Physicochemical Properties

The physicochemical properties of **p-Tolylacetic acid** are essential for its application in synthesis, formulation, and biological studies.

Property	Value	Units	Conditions
Melting Point	88 - 94	°C	
Boiling Point	265 - 267	°C	
pKa	4.37	25 °C	
Solubility in Water	0.58	g/L	25 °C
Solubility in Ethanol	136.8	g/L	25 °C
LogP	2.1		

Experimental Protocols for Synthesis

Several synthetic routes have been established for the preparation of **p-Tolylacetic acid**. Below are detailed methodologies for two common approaches.

Synthesis via Willgerodt-Kindler Reaction

This reaction allows for the synthesis of aryl-substituted acetic acids from the corresponding acetophenones. The process involves the formation of a thioamide intermediate, which is subsequently hydrolyzed.

Materials:

- p-Methylacetophenone
- Sulfur
- Morpholine
- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl)
- Ethanol
- Diethyl ether

Procedure:

- Thioamide Formation: In a round-bottom flask equipped with a reflux condenser, combine p-methylacetophenone (1 equivalent), sulfur (2.5 equivalents), and morpholine (3 equivalents).
- Heat the mixture to reflux (approximately 130-140 °C) and maintain for 6-8 hours. The reaction mixture will darken and become viscous.
- Hydrolysis: Cool the reaction mixture to room temperature. Add a 20% aqueous solution of sodium hydroxide.
- Heat the mixture to reflux for an additional 4-6 hours to hydrolyze the intermediate thiomorpholide.
- Work-up and Isolation: Cool the reaction mixture and acidify with concentrated hydrochloric acid to a pH of 1-2.
- The crude **p-Tolylacetic acid** will precipitate. Collect the solid by filtration and wash with cold water.
- Purification: Recrystallize the crude product from a suitable solvent system, such as ethanol/water, to yield pure **p-Tolylacetic acid**.

Synthesis from p-Methylbenzyl Cyanide

This method involves the hydrolysis of the corresponding nitrile to the carboxylic acid.

Materials:

- p-Methylbenzyl cyanide
- Sulfuric acid (H_2SO_4)
- Water
- Diethyl ether

Procedure:

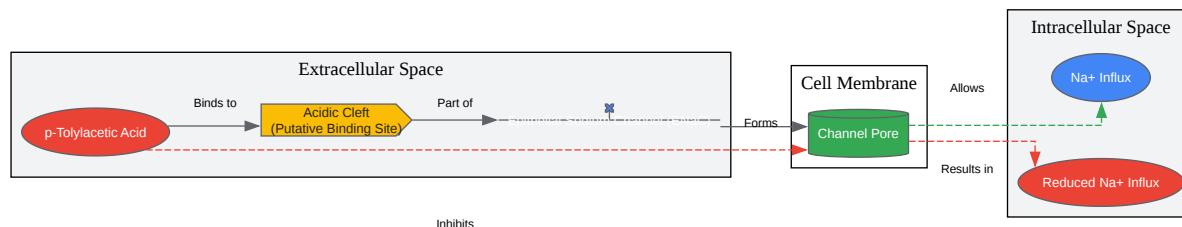
- Reaction Setup: In a round-bottom flask fitted with a reflux condenser and a mechanical stirrer, cautiously add concentrated sulfuric acid to water to prepare a dilute solution.
- Add p-methylbenzyl cyanide to the sulfuric acid solution.
- Hydrolysis: Heat the mixture to reflux with vigorous stirring for 3-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature and pour it onto crushed ice.
- Isolation: The **p-Tolylacetic acid** will precipitate. Collect the solid by filtration and wash thoroughly with cold water.
- Purification: The crude product can be purified by recrystallization from water or an organic solvent mixture.

Biological Activity and Signaling Pathways

p-Tolylacetic acid exhibits notable biological activity, particularly as an inhibitor of the epithelial sodium channel (ENaC) and its involvement in the phenylacetic acid catabolic pathway in microorganisms.

Inhibition of the Epithelial Sodium Channel (ENaC)

The epithelial sodium channel (ENaC) is a crucial regulator of sodium and water homeostasis in various tissues. Its dysregulation is implicated in diseases such as cystic fibrosis and hypertension. Small molecules that inhibit ENaC are of significant therapeutic interest. While the precise binding site of **p-Tolylacetic acid** on ENaC has not been definitively elucidated, a plausible mechanism involves its interaction with a conserved "acidic cleft" in the extracellular domain of the channel. This acidic pocket is known to be an allosteric binding site for Na^+ and other modulators. The acidic nature of **p-Tolylacetic acid** suggests it may interact with this region, inducing a conformational change that leads to channel inhibition and a reduction in sodium influx.

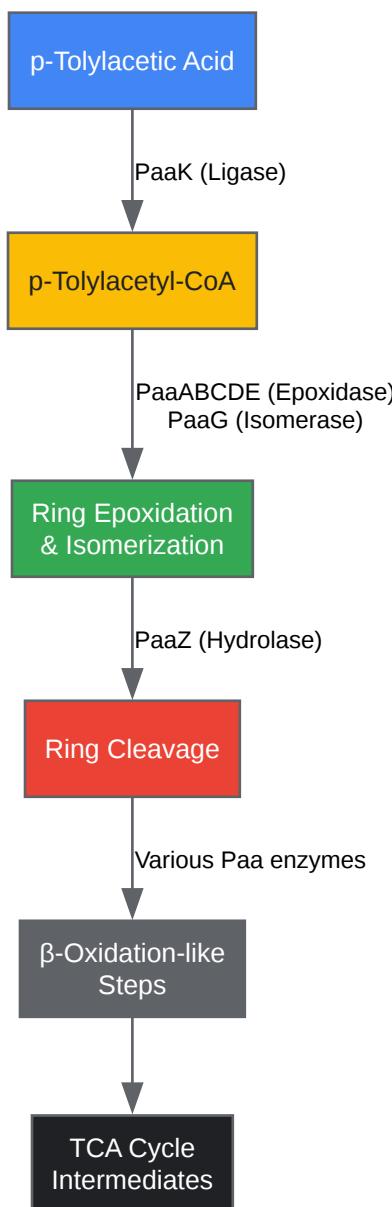


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Caption: Proposed inhibitory mechanism of **p-Tolylacetic acid** on the Epithelial Sodium Channel (ENaC).

Phenylacetic Acid Catabolic Pathway

In various bacteria, phenylacetic acid and its derivatives serve as carbon sources. The catabolism of these compounds proceeds through a well-defined pathway. **p-Tolylacetic acid**, as a substituted phenylacetic acid, is expected to enter a similar degradation pathway, likely involving initial activation to its coenzyme A thioester, followed by ring modification and eventual cleavage to enter central metabolism.

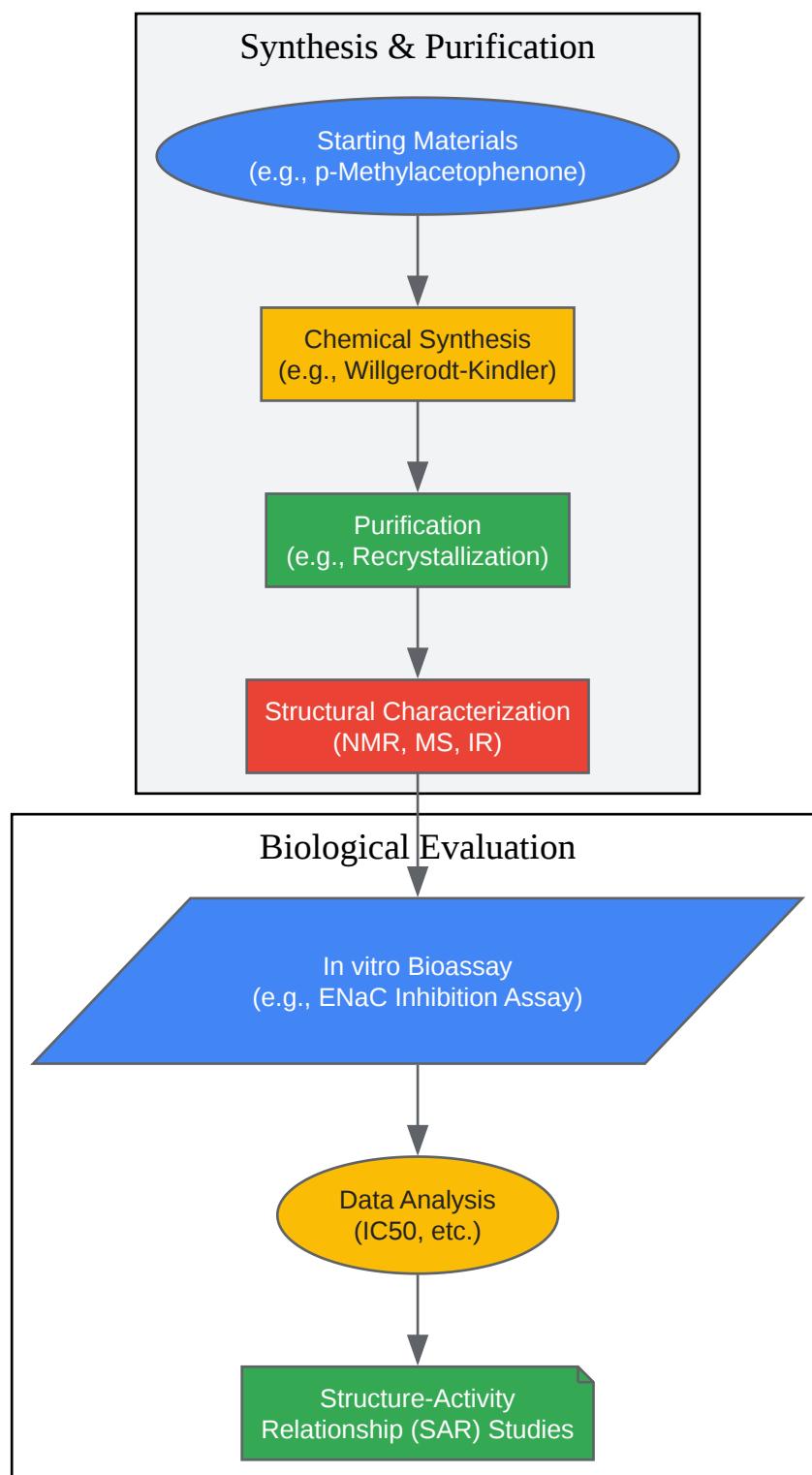


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Caption: Generalized Phenylacetic Acid (PAA) catabolic pathway, applicable to **p-Tolylacetic acid**.

Experimental Workflow and Logical Relationships

The synthesis and analysis of **p-Tolylacetic acid** and its derivatives often follow a structured workflow. The diagram below illustrates a typical experimental sequence from synthesis to biological evaluation.



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Caption: A typical experimental workflow for the synthesis and biological evaluation of **p-Tolylacetic acid**.

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References

- 1. mdpi.com [mdpi.com]
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